

effect of temperature on the performance of tert-butyl peroxy-2-ethylhexanoate

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Compound of Interest

Compound Name: *Butyl octaneperoxoate*

Cat. No.: *B15480578*

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Technical Support Center: Tert-Butyl Peroxy-2-Ethylhexanoate

This guide provides essential information, troubleshooting advice, and safety protocols for researchers, scientists, and drug development professionals using tert-butyl peroxy-2-ethylhexanoate (TBPEH).

Frequently Asked Questions (FAQs)

Q1: What is tert-butyl peroxy-2-ethylhexanoate (TBPEH) and what is its primary application?

A1: Tert-butyl peroxy-2-ethylhexanoate (CAS No. 3006-82-4), also known as tert-butyl peroctoate, is a branched, aliphatic perester.^[1] It is primarily used as a radical initiator for the polymerization of monomers like ethylene, styrene, acrylates, and methacrylates.^{[1][2][3]} It is also utilized as a high-temperature curing agent for unsaturated polyester resins.^[2]

Q2: What are the key thermal characteristics I should be aware of?

A2: TBPEH is a thermally unstable substance.^[4] Its reactivity is defined by its half-life, which is the time it takes for half of the peroxide to decompose at a specific temperature. Key safety values include the Self-Accelerating Decomposition Temperature (SADT), which is the lowest temperature at which the material in its commercial packaging will undergo a self-accelerating decomposition.^[5] For TBPEH, the SADT is approximately 35°C (95°F).^{[1][3][4]}

Q3: What are the recommended storage and handling temperatures for TBPEH?

A3: To minimize quality loss, TBPEH should be stored at a maximum temperature of 10°C (50°F).[1][6] The recommended control temperature during transport and storage is 20°C (68°F).[2] It is crucial to avoid temperatures above 20°C to prevent the risk of fire or explosion. [4] Always store in a cool, dry, well-ventilated place away from heat sources, direct sunlight, and incompatible materials.[2][5]

Q4: What materials are incompatible with TBPEH?

A4: TBPEH must be stored separately from incompatible materials which can cause hazardous decomposition. These include acids, bases, strong oxidizing agents, powerful reducers, amines, transition metal salts, sulfur compounds, rust, ash, and dusts.[2][4]

Troubleshooting Guide

Q5: My polymerization reaction is proceeding too quickly or is uncontrollable. What is the likely cause?

A5: An unexpectedly fast reaction rate is often due to an excessive concentration of free radicals. This is typically caused by the peroxide decomposing faster than anticipated.

- **Check Temperature:** Verify that the reaction temperature is not higher than intended. Even a small increase in temperature can significantly shorten the peroxide's half-life, leading to a rapid increase in initiation.
- **Initiator Concentration:** Ensure the correct amount of TBPEH was added. An excess of initiator will lead to a faster reaction.
- **Storage Conditions:** Confirm that the TBPEH stock was stored at the correct low temperature.[2] If the material has been stored improperly at elevated temperatures, it may have partially decomposed, which can affect its activity and lead to unpredictable results.

Q6: My reaction is sluggish or fails to initiate. What should I investigate?

A6: A slow or non-starting reaction points to an insufficient concentration of free radicals.

- **Check Temperature:** The reaction temperature may be too low for TBPEH to decompose at an effective rate. The typical temperature range for this initiator is 80-150°C.[\[2\]](#)
- **Peroxide Quality:** The initiator may have lost activity. Organic peroxides have a limited shelf life; it is recommended to use TBPEH within three months of delivery when stored under recommended conditions.[\[2\]](#)[\[5\]](#)
- **Contamination:** The presence of inhibitors in the monomer or solvent can quench the free radicals produced by the peroxide. Ensure all reagents are purified and free from inhibitory substances. Water and sodium hydroxide solution are common impurities that can affect the decomposition process.[\[7\]](#)[\[8\]](#)

Q7: I've observed container pressurization or swelling in storage. What should I do?

A7: Container pressurization is a critical sign of peroxide decomposition, which generates gases like CO₂, methane, and ethane.[\[2\]](#) This indicates that the storage temperature is too high.

- **Immediate Action:** If it can be done safely, move the container to a cooler, well-ventilated, and isolated area. Do not open the container.
- **Emergency Response:** Evacuate the immediate area and follow your institution's emergency protocols for reactive chemical hazards.[\[9\]](#) This is a serious situation that could lead to a runaway reaction.
- **Prevention:** Always adhere strictly to the recommended storage temperature of max 10°C.[\[1\]](#) Never return unused product to its original container, as this can introduce contaminants.[\[4\]](#)[\[10\]](#)

Data & Protocols

Quantitative Data Tables

Table 1: Half-Life Data for tert-Butyl Peroxy-2-Ethylhexanoate

The half-life is the time required for 50% of the peroxide to decompose at a given temperature, which is a key indicator of its reaction rate.

| Half-Life (Hours) | Temperature (°C) | Temperature (°F) |
|-------------------|------------------|------------------|
| 10 | 72°C[2][5][11] | 162°F[11] |
| 1 | 91-92°C[1][2][5] | 196-198°F |
| 0.1 | 113°C[2][5] | 235°F |

Table 2: Key Safety and Storage Temperatures

These temperatures are critical for safe handling, storage, and transport to prevent self-accelerating decomposition.

| Parameter | Temperature (°C) | Temperature (°F) | Description |
|-----------------------------|------------------|------------------|---|
| Recommended Storage (Max) | 10°C[1][6] | 50°F[6] | Maximum temperature to ensure product quality over its shelf life. |
| Control Temperature (Tc) | 20°C[2] | 68°F | Maximum temperature at which the substance can be safely transported.[9] |
| Emergency Temperature (Tem) | 25°C[2] | 77°F | Temperature at which emergency procedures must be implemented. |
| SADT | 35°C[1][2][4] | 95°F | Lowest temperature at which self-accelerating decomposition may occur in the transport package.[5][6] |

Experimental Protocol: Determining Peroxide Half-Life via DSC

This guide outlines a general procedure for determining the thermal decomposition kinetics of TBPEH using Differential Scanning Calorimetry (DSC), a technique that measures the heat flow associated with thermal transitions in a material.^[12]

Objective: To determine the half-life of TBPEH at various temperatures.

Materials:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed aluminum pans
- Tert-butyl peroxy-2-ethylhexanoate sample
- Inert solvent (e.g., chlorobenzene or benzene)^{[1][5][11]}
- High-purity nitrogen gas for purging

Procedure:

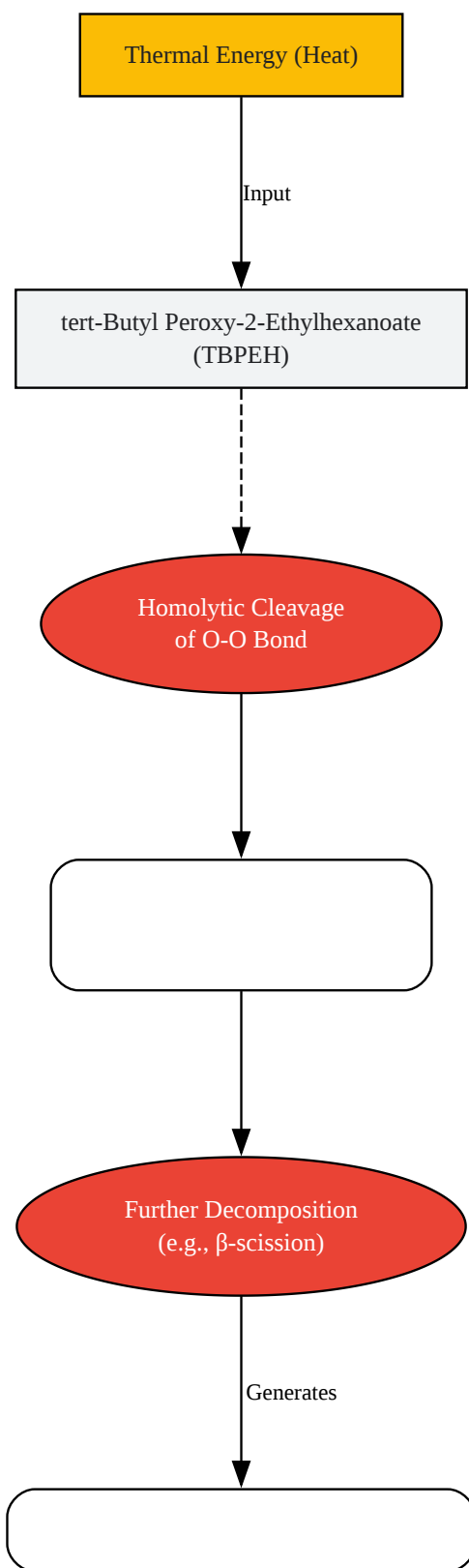
- **Sample Preparation:** Prepare a dilute solution of TBPEH in the chosen solvent (e.g., 0.1 mol/L).^[1] This is crucial for safety and to ensure the decomposition follows first-order kinetics.
- **Encapsulation:** Accurately weigh a small amount of the solution (typically 1-5 mg) into a DSC pan and hermetically seal it. Prepare an identical empty pan to serve as a reference.
- **Isothermal DSC Runs:**
 - Place the sample and reference pans into the DSC cell.
 - Rapidly heat the sample to a predetermined isothermal temperature (e.g., 80°C).
 - Hold the sample at this temperature and record the heat flow as a function of time until the exothermic decomposition peak returns to the baseline, indicating the reaction is

complete.

- The area under the exotherm curve is proportional to the total heat of decomposition (ΔH).
- Data Analysis:
 - The rate of decomposition is proportional to the heat flow (dq/dt).
 - The half-life ($t_{1/2}$) at that temperature can be calculated from the first-order rate constant (k), which is determined from the DSC data. The relationship is $t_{1/2} = \ln(2)/k$.
- Repeat: Perform additional isothermal runs at different temperatures (e.g., 85°C, 90°C, 95°C) to determine the half-life across a range of conditions.
- Activation Energy: The activation energy (E_a) of the decomposition can be calculated by plotting $\ln(k)$ versus $1/T$ (Arrhenius plot), which provides a comprehensive understanding of the material's thermal stability.[\[2\]](#)

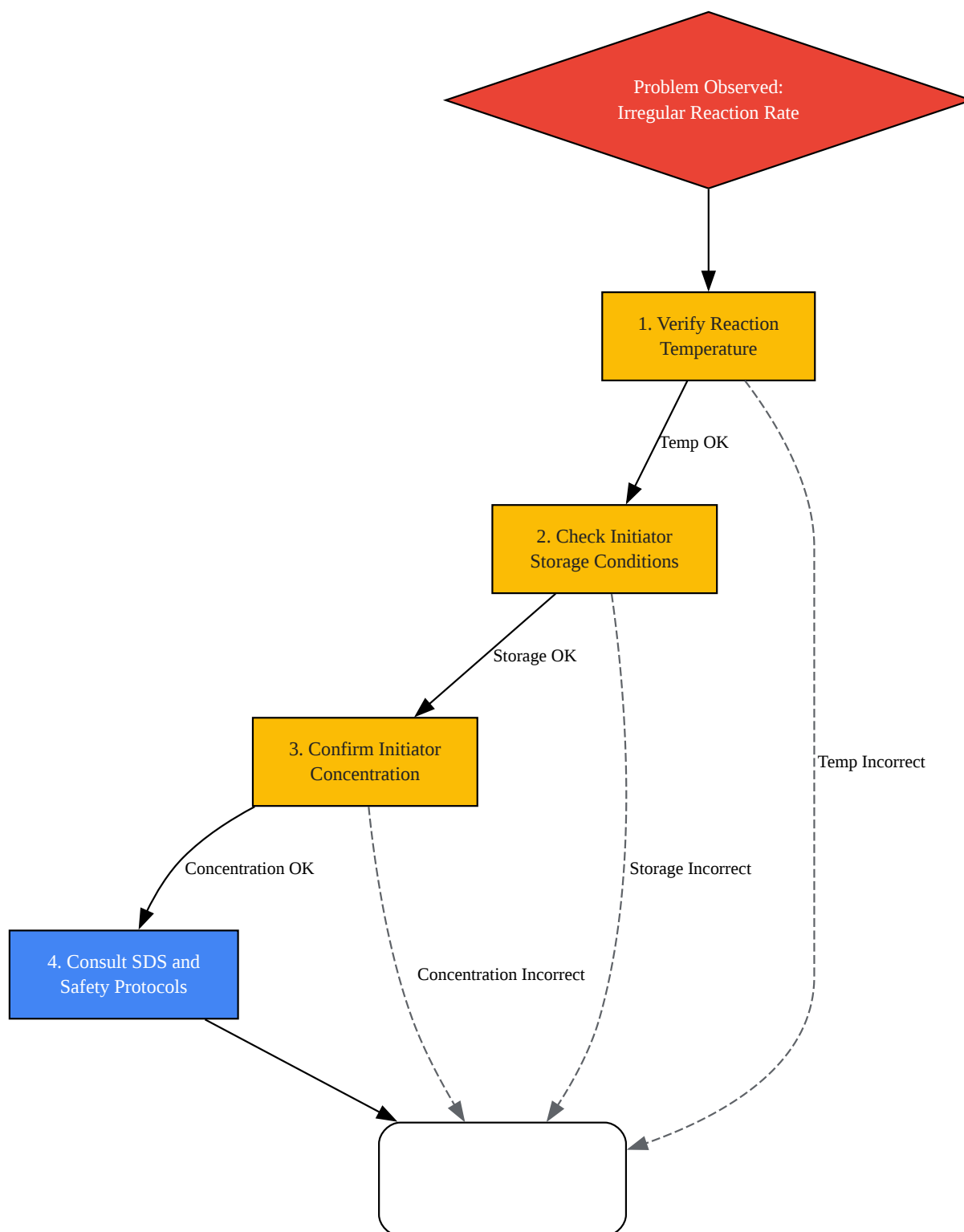
Visualizations

Logical & Signaling Pathways



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Caption: Thermal decomposition pathway of TBPEH initiator.



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Caption: Troubleshooting workflow for temperature-related issues.

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